

Application Note: Preparation and Handling of 1-(3-Chlorophenyl)guanidine Stock Solutions

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)guanidine

Cat. No.: B1249849

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **1-(3-Chlorophenyl)guanidine** is an organic compound investigated for its potential pharmacological activities. Its utility in experimental settings is critically dependent on the accurate and consistent preparation of stock solutions. This document provides a detailed protocol for the preparation, storage, and handling of **1-(3-Chlorophenyl)guanidine** stock solutions to ensure reproducibility in research applications. While the precise mechanism of action for this specific compound is not extensively documented, related compounds like meta-Chlorophenylbiguanide are known to act as selective agonists for the 5-HT₃ receptor, suggesting a potential role in neurological research.^{[1][2][3]}

Compound Properties and Quantitative Data

A summary of the key physicochemical properties of **1-(3-Chlorophenyl)guanidine** is presented below. This data is essential for accurate calculations and solution preparation.

Property	Value	References
CAS Number	6145-41-1	[4][5]
Molecular Formula	C ₇ H ₈ CIN ₃	[4][6]
Molecular Weight	169.61 g/mol	[5][6]
Appearance	Solid	[5]
Purity (Typical)	≥95%	[5]

Experimental Protocols

Safety Precautions and Handling

Before handling the compound, it is crucial to read the Safety Data Sheet (SDS). **1-(3-Chlorophenyl)guanidine** is classified with the following hazards:

- Harmful if swallowed.[6]
- Causes skin irritation.[6]
- Causes serious eye irritation.[6]
- May cause respiratory irritation.[6]

Personal Protective Equipment (PPE) and Handling Guidelines:

- Ventilation: Always handle the compound in a well-ventilated area or a chemical fume hood.
[7]
- Gloves: Wear appropriate chemical-resistant gloves to prevent skin contact.
- Eye Protection: Use safety glasses or goggles to protect from eye irritation.
- Lab Coat: A lab coat should be worn to protect clothing.
- Hygiene: Wash hands thoroughly after handling the compound.[7]

- Disposal: Dispose of the compound and any contaminated materials according to institutional and local regulations for chemical waste.[7][8]

Stock Solution Preparation (e.g., 10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many biological assays. The choice of solvent should be based on experimental compatibility; polar organic solvents like DMSO or DMF are generally suitable for guanidine-related compounds.[9]

Materials:

- **1-(3-Chlorophenyl)guanidine** (solid)
- Dimethyl sulfoxide (DMSO), anhydrous
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes
- Vortex mixer
- Sonicator (optional)

Procedure:

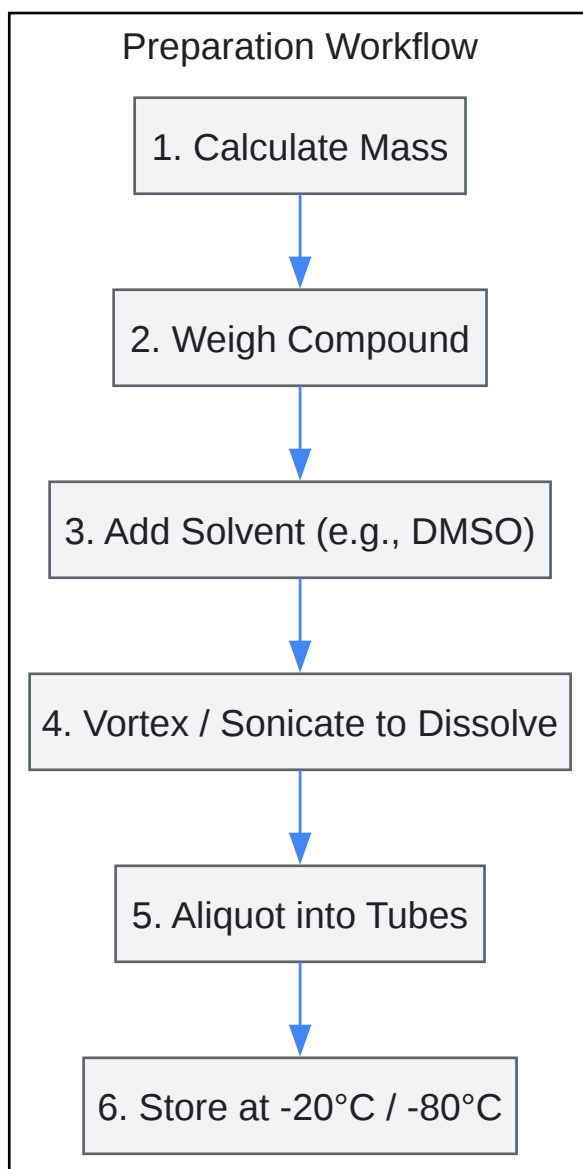
- Calculation:
 - To prepare a 10 mM (0.010 mol/L) stock solution, calculate the required mass of the compound.
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - Example for 1 mL of 10 mM solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 169.61 \text{ g/mol} \times 1000 \text{ mg/g} = 1.70 \text{ mg}$
- Weighing:

- Tare a clean, dry microcentrifuge tube or vial on the analytical balance.
- Carefully weigh out the calculated mass (e.g., 1.70 mg) of **1-(3-Chlorophenyl)guanidine** directly into the tube.
- Dissolution:
 - Add the desired volume of solvent (e.g., 1 mL of DMSO) to the tube containing the compound.
 - Cap the tube securely.
- Solubilization:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, use a bath sonicator for 5-10 minutes.
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - For immediate use, the solution can be kept at room temperature.
 - For long-term storage, it is crucial to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[\[10\]](#)
 - Store the aliquots at -20°C or -80°C in tightly sealed tubes, protected from light. Properly stored guanidine hydrochloride solutions are stable for 1-2 years.[\[10\]](#)

Visualizations

Workflow for Stock Solution Preparation

The following diagram outlines the logical steps for preparing the **1-(3-Chlorophenyl)guanidine** stock solution.

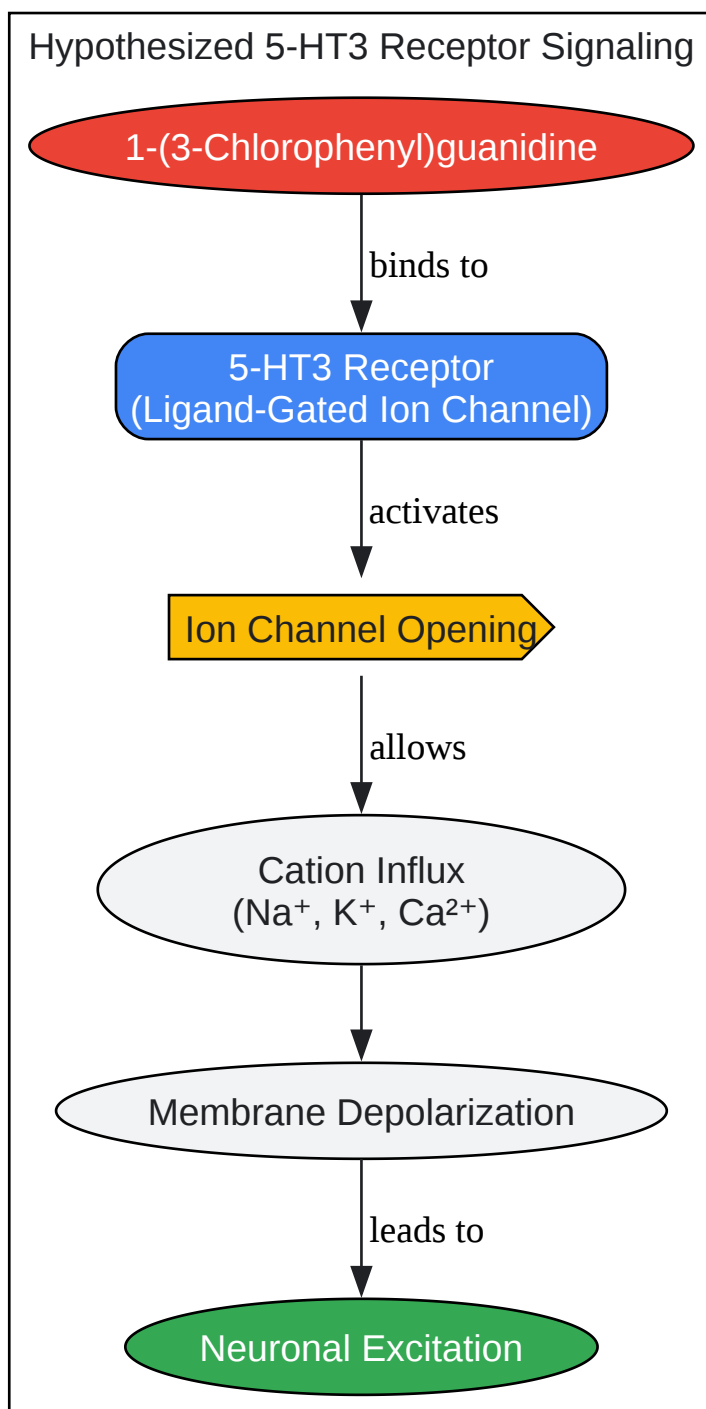


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Caption: Workflow diagram for the preparation of **1-(3-Chlorophenyl)guanidine** stock solution.

Potential Signaling Pathway: 5-HT₃ Receptor Activation

Based on the activity of the closely related compound meta-Chlorophenylbiguanide, **1-(3-Chlorophenyl)guanidine** may act as an agonist at the 5-HT₃ receptor, which is a ligand-gated ion channel.^{[1][2][3]} Activation of this receptor leads to rapid neuronal depolarization.



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Caption: A potential signaling pathway for **1-(3-Chlorophenyl)guanidine** via 5-HT₃ receptor activation.

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